

Technical Guide: Physicochemical Characterization of **rac-2-Aminobutyric Acid-d3**

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Compound of Interest

Compound Name: *rac-2-Aminobutyric Acid-d3*

Cat. No.: B595061

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Introduction

This technical guide provides a comprehensive overview of the physical state and appearance of **rac-2-Aminobutyric Acid-d3**, a deuterated isotopologue of the amino acid DL-2-Aminobutyric acid. Understanding the physicochemical properties of this compound is fundamental for its application in various research and development settings, including its use as an internal standard in mass spectrometry-based studies, in metabolic flux analysis, and as a building block in the synthesis of labeled peptides. This document outlines its physical characteristics, provides relevant quantitative data, details experimental protocols for its characterization, and presents a logical workflow for these procedures.

Physical State and Appearance

rac-2-Aminobutyric Acid-d3 is a synthetic, isotopically labeled compound. Based on information from suppliers and data for its non-deuterated analog, its key physical characteristics are as follows:

- Physical State: At standard temperature and pressure, **rac-2-Aminobutyric Acid-d3** is a solid.^[1] This is consistent with the physical state of similar small molecule amino acids.
- Appearance: The compound is typically supplied as a white to off-white powder or crystalline powder.^{[2][3]} Visual inspection should confirm a homogenous particulate solid.

- Odor: While not specifically documented for the deuterated form, the non-deuterated analog, DL-2-Aminobutyric acid, is reported to have a very faint caramellic-sweet odor.[4]

Quantitative Physicochemical Data

The following table summarizes key quantitative data for **rac-2-Aminobutyric Acid-d3** and its non-deuterated analog, rac-2-Aminobutyric acid. It is important to note that the physical properties of deuterated and non-deuterated compounds are generally very similar.

Property	Value (rac-2-Aminobutyric Acid)	Notes
Melting Point	~291 °C (decomposes)	Data for the non-deuterated analog.[4] A similar value is expected for the deuterated form.
Solubility in Water	210 g/L	Data for the non-deuterated analog.
Solubility in Organic Solvents	Slightly soluble in DMSO and Methanol.	

Experimental Protocols

The following protocols describe standard methods for the determination of the physical state and appearance of a solid organic compound like **rac-2-Aminobutyric Acid-d3**.

Determination of Physical State and Appearance

Objective: To visually characterize the physical state, color, and form of the compound at ambient conditions.

Materials:

- Sample of **rac-2-Aminobutyric Acid-d3**
- Spatula

- White weighing paper or watch glass
- Microscope (optional)

Procedure:

- Place a small amount (approximately 10-20 mg) of the **rac-2-Aminobutyric Acid-d3** sample onto a clean, dry piece of white weighing paper or a watch glass using a spatula.
- Observe the sample under good lighting against the white background.
- Record the physical state (e.g., solid).
- Record the color of the sample (e.g., white, off-white).
- Describe the form of the solid (e.g., amorphous powder, crystalline powder, distinct crystals).
- For a more detailed examination of the crystal structure, a small amount of the sample can be viewed under a microscope.
- Carefully note any characteristic odor by gently wafting the vapors toward the nose. Do not directly inhale the substance.

Melting Point Determination

Objective: To determine the melting point range of the compound, which is a key indicator of purity.

Materials:

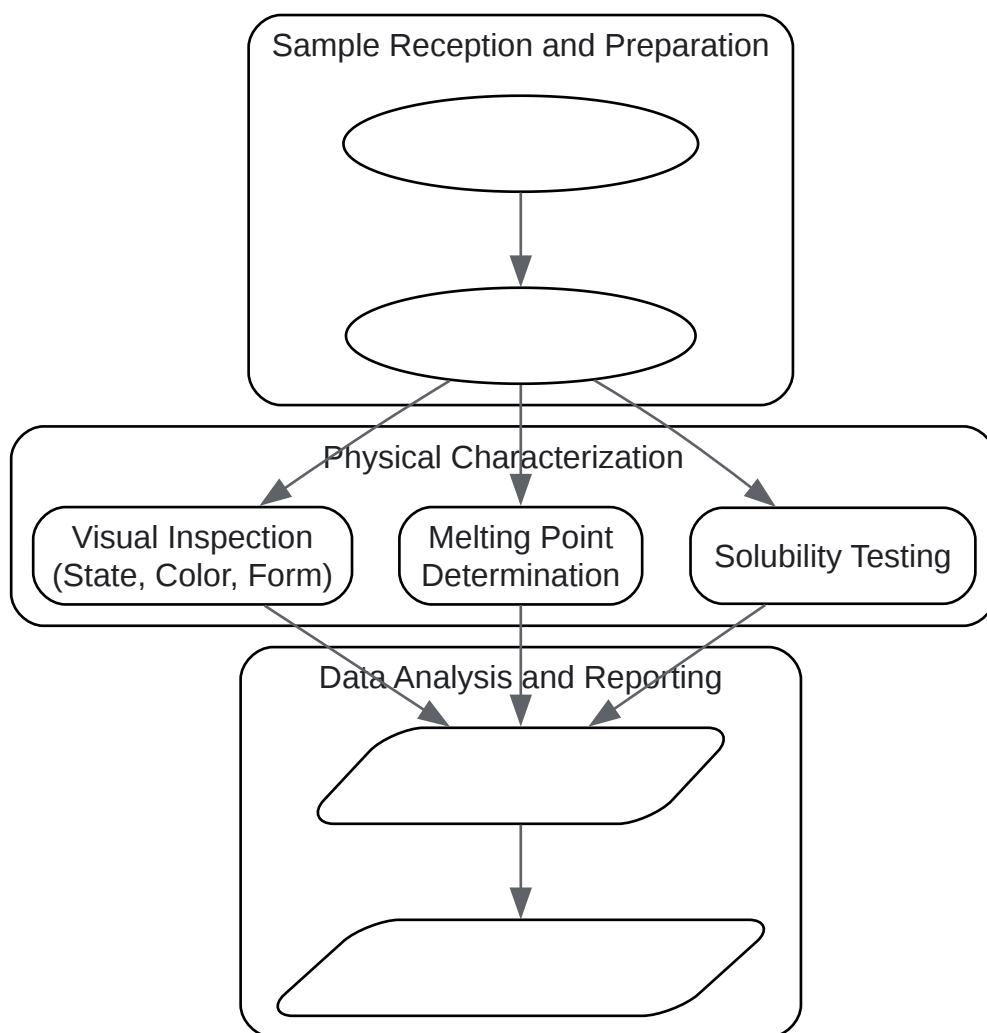
- Sample of **rac-2-Aminobutyric Acid-d3**
- Melting point apparatus
- Capillary tubes (open at one end)
- Spatula

Procedure:

- Ensure the melting point apparatus is clean and calibrated.
- Finely crush a small amount of the **rac-2-Aminobutyric Acid-d3** sample into a powder.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of approximately 10-15 °C per minute initially.
- Observe the sample closely. When the temperature is within 20 °C of the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure accurate measurement.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire solid has melted into a clear liquid (the completion of melting).
- The recorded range between these two temperatures is the melting point range of the sample.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physicochemical characterization of a chemical sample like **rac-2-Aminobutyric Acid-d3**.



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Caption: Workflow for Physicochemical Characterization.

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